

# Technical Guide: Physicochemical Properties of Ethyl 3-(4-Fluorophenyl)-3-Oxopropanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 3-(4-Fluorophenyl)-3-Oxopropanoate

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## Introduction

**Ethyl 3-(4-fluorophenyl)-3-oxopropanoate**, a key intermediate in organic synthesis, is of significant interest to the pharmaceutical and chemical research communities. Its utility as a precursor in the synthesis of various biologically active molecules, including potential antimalarial agents, necessitates a thorough understanding of its fundamental physicochemical properties.<sup>[1][2]</sup> This technical guide provides a detailed overview of the boiling and melting points of **Ethyl 3-(4-fluorophenyl)-3-oxopropanoate**, supported by experimental methodologies and a summary of available data.

## Physicochemical Data

The physical state of **Ethyl 3-(4-fluorophenyl)-3-oxopropanoate** at ambient conditions is a colorless liquid.<sup>[1]</sup> A summary of its key physical properties is presented below.

Property	Value	Conditions
Boiling Point	117-120 °C	(lit.)
117-125 °C	at approx. 1 mm Hg[3]	
280.4 ± 15.0 °C	Predicted at 760 mmHg	
Melting Point	Not Available	
Density	1.174 g/mL	at 25 °C (lit.)[1][4]
Refractive Index	n <sub>20/D</sub> 1.5040	(lit.)[1][4]

Note: The significant variation in boiling point values is due to the different pressures at which the measurements were taken. The lower boiling points are reported at reduced pressure (vacuum), a common practice for high-boiling point liquids to prevent decomposition.

## Experimental Protocols

While specific experimental protocols for the determination of the boiling and melting points of **Ethyl 3-(4-fluorophenyl)-3-oxopropanoate** are not detailed in the available literature, standard methodologies for such determinations are well-established.

### Boiling Point Determination (General Method)

The boiling point of a liquid can be determined using several methods, including the Thiele tube method, which is suitable for small sample volumes.[5]

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or oil bath)

- Sample of **Ethyl 3-(4-fluorophenyl)-3-oxopropanoate**

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
  - The capillary tube is placed inside the test tube with the open end downwards.
  - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
  - The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
  - The Thiele tube is gently heated, and the temperature is monitored.
  - As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
  - The heating is stopped, and the liquid is allowed to cool.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
- [5]

## Melting Point Determination (General Method)

For crystalline solids, the melting point is a crucial indicator of purity.[6] Although **Ethyl 3-(4-fluorophenyl)-3-oxopropanoate** is a liquid at room temperature, this general procedure is applicable to solid derivatives or related compounds.

Apparatus:

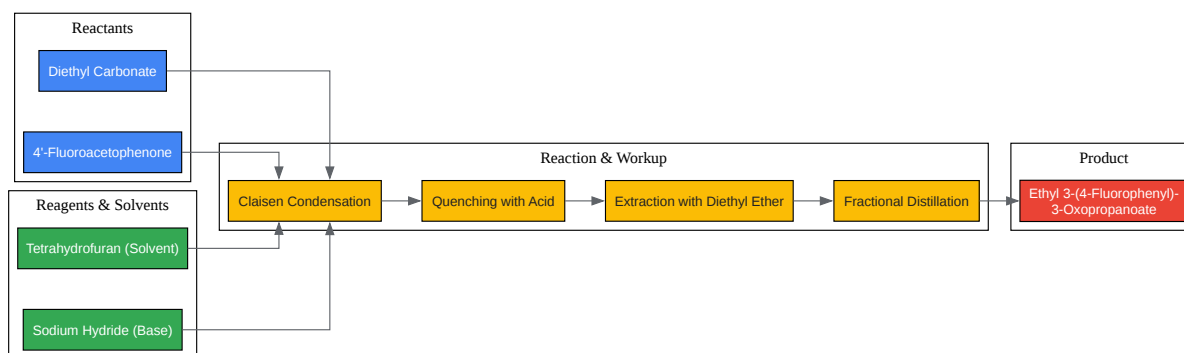
- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)
- Capillary tubes (open at one end)
- Solid sample

Procedure:

- A small amount of the finely powdered solid is packed into the capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the sample.<sup>[6]</sup>

## Synthesis Workflow

**Ethyl 3-(4-fluorophenyl)-3-oxopropanoate** is typically synthesized via a Claisen condensation reaction. The following diagram illustrates a common synthetic route.



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Caption: Synthesis of **Ethyl 3-(4-Fluorophenyl)-3-Oxopropanoate**.

## Conclusion

This technical guide has summarized the available data on the boiling and melting points of **Ethyl 3-(4-fluorophenyl)-3-oxopropanoate**. The significant dependence of the boiling point on pressure has been highlighted. While a specific melting point is not reported, likely due to its liquid state at ambient temperatures, general experimental protocols for determining these critical physicochemical properties have been provided to aid researchers in their laboratory work. The included synthesis workflow diagram offers a clear overview of its preparation. This information is intended to support the ongoing research and development efforts involving this versatile chemical intermediate.

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Address: 3281 E Guasti Rd  
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